

chemical structure and properties of phytic acid

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Compound of Interest

Compound Name: *Phytic acid*

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Phytic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phytic acid, myo-inositol hexakisphosphate (IP6), is a multifaceted molecule predominantly found in plant seeds, where it serves as the primary storage form of phosphorus.[1] Its unique chemical structure, characterized by a central inositol ring with six phosphate groups, underpins its diverse chemical and biological properties.[2] This guide provides an in-depth technical overview of the chemical structure and properties of **phytic acid**, including its potent chelating ability, its role in biological signaling pathways, and detailed methodologies for its extraction, quantification, and the assessment of related enzymatic activity. The information is tailored for researchers, scientists, and professionals in drug development who are interested in the fundamental and applied aspects of this ubiquitous natural compound.

Chemical Structure and Physicochemical Properties

Phytic acid is the principal storage form of phosphorus in many plant tissues, particularly in bran and seeds.[1][3] At physiological pH, the phosphate groups are partially ionized, resulting in the phytate anion.[2]

Table 1: Physicochemical Properties of **Phytic Acid**

Property	Value	References
IUPAC Name	(1R,2S,3r,4R,5S,6s)-cyclohexane-1,2,3,4,5,6-hexayl hexakis[dihydrogen (phosphate)]	[2]
Molecular Formula	C ₆ H ₁₈ O ₂₄ P ₆	[2]
Molecular Weight	660.04 g/mol	[2]
Appearance	Pale yellow to light brown slurry liquid (70%); White powder (98%)	[4]
Solubility	Miscible in water; Soluble in ethanol and acetone; Almost insoluble in ether, benzene, and chloroform.	[4][5]
pKa Values	First group (6 protons): < 2.7 ± 0.1 Second group (2 protons): 5.6 ± 0.6 Third group (4 protons): > 8.0 ± 0.1	[6][7]
Melting Point	<25°C	[4]
Boiling Point	105 °C (for 50% w/w solution in H ₂ O)	[8]
Density	1.432 g/mL at 25 °C (for 50% w/w solution in H ₂ O)	[8]

Metal Chelation

A defining characteristic of **phytic acid** is its strong ability to chelate multivalent metal cations. [9][10][11] This property is due to the negatively charged phosphate groups, which can form stable complexes with minerals such as calcium, iron, zinc, and copper.[12][13] The strength of this interaction is pH-dependent.[14] For instance, significant binding of Ca(II) to **phytic acid**

occurs above approximately pH 5.[14] The formation of these insoluble complexes in the gastrointestinal tract can reduce the bioavailability of essential dietary minerals.[15]

Table 2: **Phytic Acid**-Metal Ion Interactions

Metal Ion	Interaction Characteristics	References
Calcium (Ca^{2+})	Binding is pH-dependent, with significant binding occurring above pH 5. Maximum binding is observed at a Ca(II) :phytate ratio of 6.	[14]
Zinc (Zn^{2+})	Forms stable complexes, with 1 mole of protons released per 1 mole of added Zn(II) .	[7]
Iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$)	Forms highly stable complexes. The stability constants for trivalent iron complexes are significantly higher than those for divalent iron.	[6][7]
Copper (Cu^{2+})	Forms complexes with high stability constants. For example, $\log K_{2,1} = 12.8$, $\log K_{3,1} = 14.5$, and $\log K_{2,2} = 17.8$ for Cu(II) -hydroxo species.	[6][7]

Biological Role and Signaling Pathways

Beyond its role as a phosphorus and mineral store in plants, **phytic acid** and its less-phosphorylated derivatives, the inositol phosphates (IPs), are crucial signaling molecules in eukaryotic cells.[16][17] They are involved in a variety of cellular processes, including DNA repair, RNA export, and the regulation of cell growth and apoptosis.[17]

Phytic Acid Biosynthesis

Phytic acid is synthesized from myo-inositol through a series of phosphorylation steps catalyzed by specific kinases.[9][18] The pathway can be broadly categorized as lipid-dependent and lipid-independent.[18]

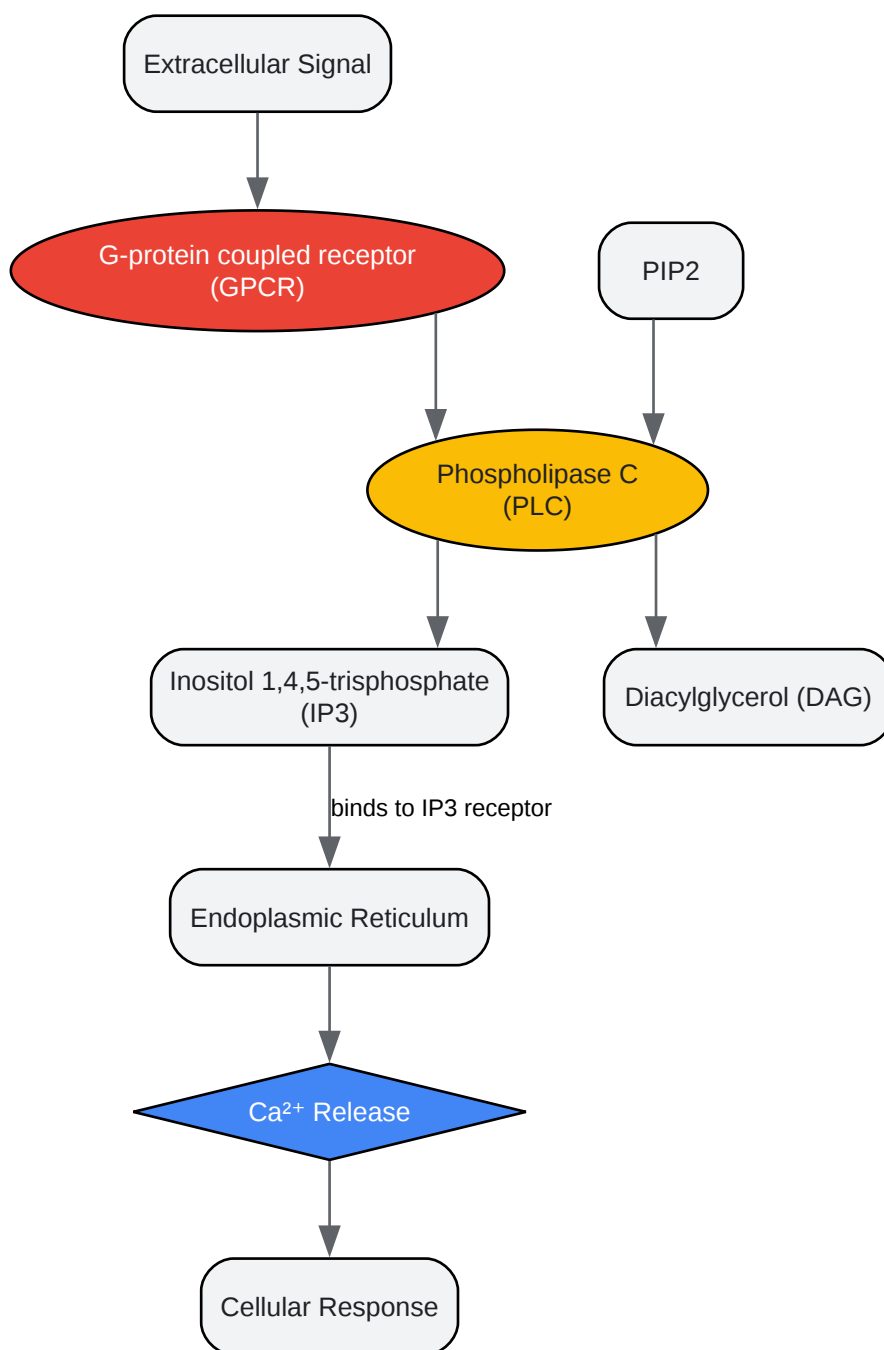


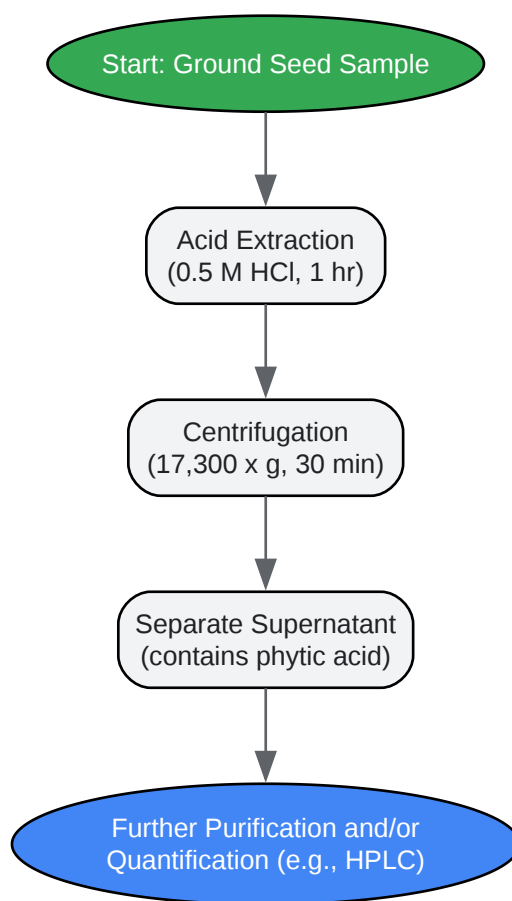
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Caption: Lipid-independent biosynthesis pathway of **phytic acid**.

Inositol Phosphate Signaling Pathway

In animal cells, the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by phospholipase C (PLC) generates inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 is a key second messenger that binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium.[17][19]





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